

Application of Co-Ho Co-doped Nickel Ferrite in Photocatalytic Dye Degradation

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Compound of Interest

Compound Name: Cobalt;holmium

Cat. No.: B15489666

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Introduction

The textile, printing, and cosmetic industries are major contributors to water pollution through the discharge of dye-laden effluents. These dyes are often toxic, carcinogenic, and non-biodegradable, posing a significant threat to aquatic ecosystems and human health. Advanced oxidation processes, particularly heterogeneous photocatalysis using semiconductor nanomaterials, have emerged as a promising technology for the complete mineralization of these organic pollutants. Among various photocatalysts, spinel ferrites, especially nickel ferrite (NiFe_2O_4), have garnered considerable interest due to their narrow band gap, high chemical stability, magnetic separability, and cost-effectiveness.

To further enhance the photocatalytic efficiency of nickel ferrite, doping with various metal ions has been explored. Co-doping with cobalt (Co) and holmium (Ho) into the nickel ferrite lattice has shown to significantly improve its photocatalytic activity. The introduction of Co^{2+} ions can enhance the magnetic properties and create more active sites, while the incorporation of Ho^{3+} , a rare-earth element, can modify the electronic band structure, reduce the band gap energy, and suppress the recombination of photogenerated electron-hole pairs. This application note provides a detailed protocol for the synthesis of Co-Ho co-doped nickel ferrite nanoparticles and their application in the photocatalytic degradation of organic dyes, presenting key performance data and experimental workflows.

Data Presentation

The photocatalytic performance of Co-Ho co-doped nickel ferrite has been evaluated against various organic dyes. The following tables summarize the key quantitative data from studies on doped nickel ferrites, highlighting the enhanced efficiency of the co-doped material.

Table 1: Photocatalytic Degradation of Crystal Violet Dye

Photocatalyst	Degradation Efficiency (%)	Irradiation Time (min)	Light Source	Reference
Undoped NiFe_2O_4	64.84	80	W-lamp	[1]
Co-Ho co-doped NiFe_2O_4	96.02	80	W-lamp	[1]

Table 2: Photocatalytic Degradation of Methylene Blue Dye using Co-doped Nickel Ferrite

Photocatalyst (Co doping level, x)	Degradation Efficiency (%)	Irradiation Time (min)	Light Source	Reference
NiFe_2O_4 (x=0.0)	72	100	Sunlight	[2]
$\text{Co}_{0.45}\text{Ni}_{0.55}\text{Fe}_2\text{O}_4$ (x=0.45)	92	100	Sunlight	[2]

Experimental Protocols

Synthesis of Co-Ho Co-doped Nickel Ferrite ($\text{Ni}_{0.95}\text{Co}_{0.05}\text{Fe}_{1.95}\text{Ho}_{0.05}\text{O}_4$) Nanoparticles via Co-precipitation

This protocol describes the synthesis of Co-Ho co-doped nickel ferrite nanoparticles using the co-precipitation method, a simple, cost-effective, and scalable technique.

Materials:

- Nickel(II) nitrate hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- Cobalt(II) nitrate hexahydrate ($\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- Holmium(III) nitrate pentahydrate ($\text{Ho}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$)
- Iron(III) nitrate nonahydrate ($\text{Fe}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH)
- Deionized water
- Ethanol

Procedure:

- Prepare a 0.2 M aqueous solution of the metal precursors by dissolving stoichiometric amounts of $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$, $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$, $\text{Ho}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$, and $\text{Fe}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ in deionized water. For $\text{Ni}_{0.95}\text{Co}_{0.05}\text{Fe}_{1.95}\text{Ho}_{0.05}\text{O}_4$, maintain the molar ratios of Ni:Co:Fe:Ho as 0.95:0.05:1.95:0.05.
- Transfer the precursor solution to a beaker and heat it to 80°C under constant magnetic stirring.
- Prepare a 2 M NaOH solution and add it dropwise to the heated precursor solution until the pH reaches 12-13. A brownish precipitate will form.
- Continue stirring the mixture at 80°C for 2 hours to ensure the complete formation of the ferrite nanoparticles.
- Allow the solution to cool to room temperature.
- Separate the precipitate by centrifugation or magnetic decantation.
- Wash the precipitate multiple times with deionized water and then with ethanol to remove any unreacted precursors and impurities.
- Dry the washed precipitate in an oven at 100°C for 12 hours.

- Grind the dried powder to obtain fine nanoparticles of Co-Ho co-doped nickel ferrite.
- For improved crystallinity, the powder can be calcined at 500-700°C for 2-4 hours.

Photocatalytic Degradation of Crystal Violet Dye

This protocol outlines the procedure for evaluating the photocatalytic activity of the synthesized Co-Ho co-doped nickel ferrite nanoparticles using crystal violet as a model dye.

Materials and Equipment:

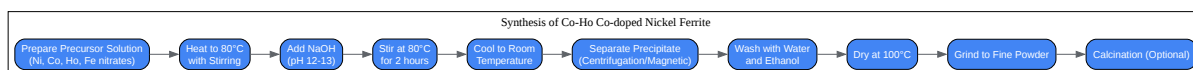
- Co-Ho co-doped nickel ferrite nanoparticles (photocatalyst)
- Crystal Violet (CV) dye
- Deionized water
- Beaker or photoreactor
- Visible light source (e.g., Tungsten lamp, Xenon lamp, or direct sunlight)
- Magnetic stirrer
- UV-Vis Spectrophotometer
- Centrifuge

Procedure:

- Prepare a stock solution of Crystal Violet dye (e.g., 100 ppm) in deionized water.
- In a typical experiment, suspend a specific amount of the Co-Ho co-doped nickel ferrite photocatalyst (e.g., 50 mg) in a known volume of the CV dye solution (e.g., 100 mL of 10 ppm).
- Before irradiation, stir the suspension in the dark for 30-60 minutes to establish adsorption-desorption equilibrium between the dye and the catalyst surface.

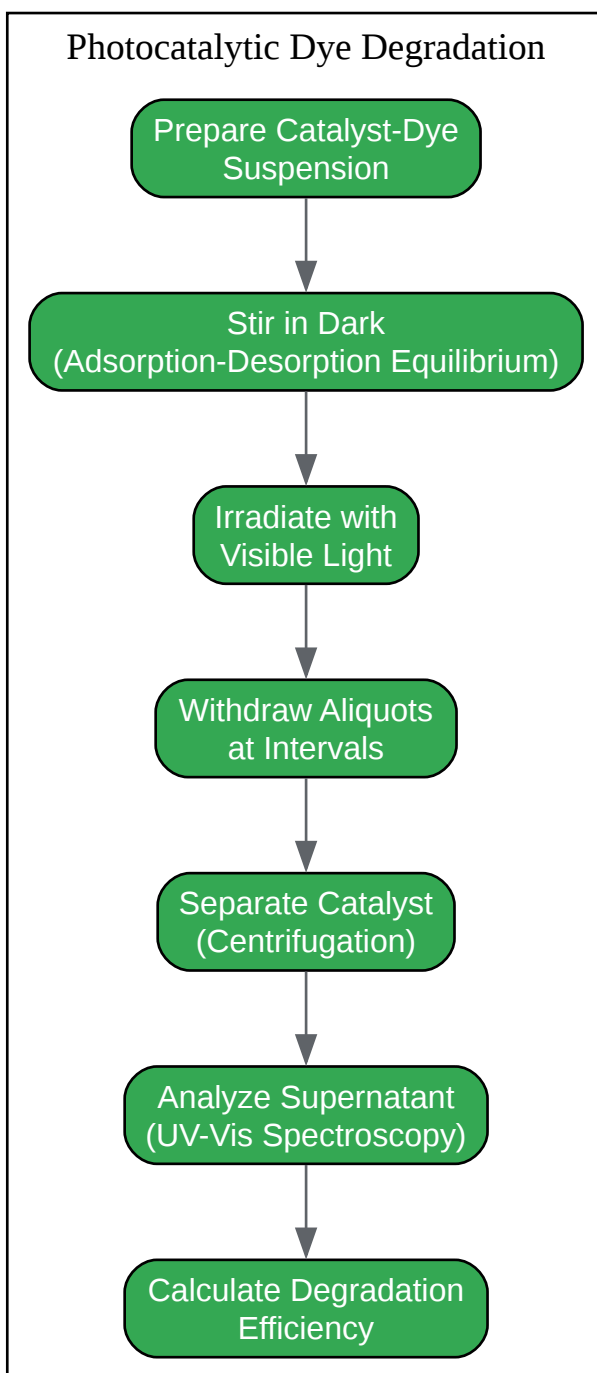
- Place the reactor under a visible light source and turn on the light to initiate the photocatalytic reaction.
- At regular time intervals (e.g., every 10 or 20 minutes), withdraw a small aliquot (e.g., 3-5 mL) of the suspension.
- Centrifuge the aliquot to separate the photocatalyst particles from the solution.
- Measure the absorbance of the supernatant at the maximum absorption wavelength (λ_{max}) of Crystal Violet (around 590 nm) using a UV-Vis spectrophotometer.
- The degradation efficiency (%) can be calculated using the following formula: Degradation (%) = $[(A_0 - A_t) / A_0] \times 100$ where A_0 is the initial absorbance of the dye solution (after dark adsorption) and A_t is the absorbance at time 't'.
- To study the effect of various parameters, the experiment can be repeated by varying the catalyst dosage, initial dye concentration, and pH of the solution.

Visualizations



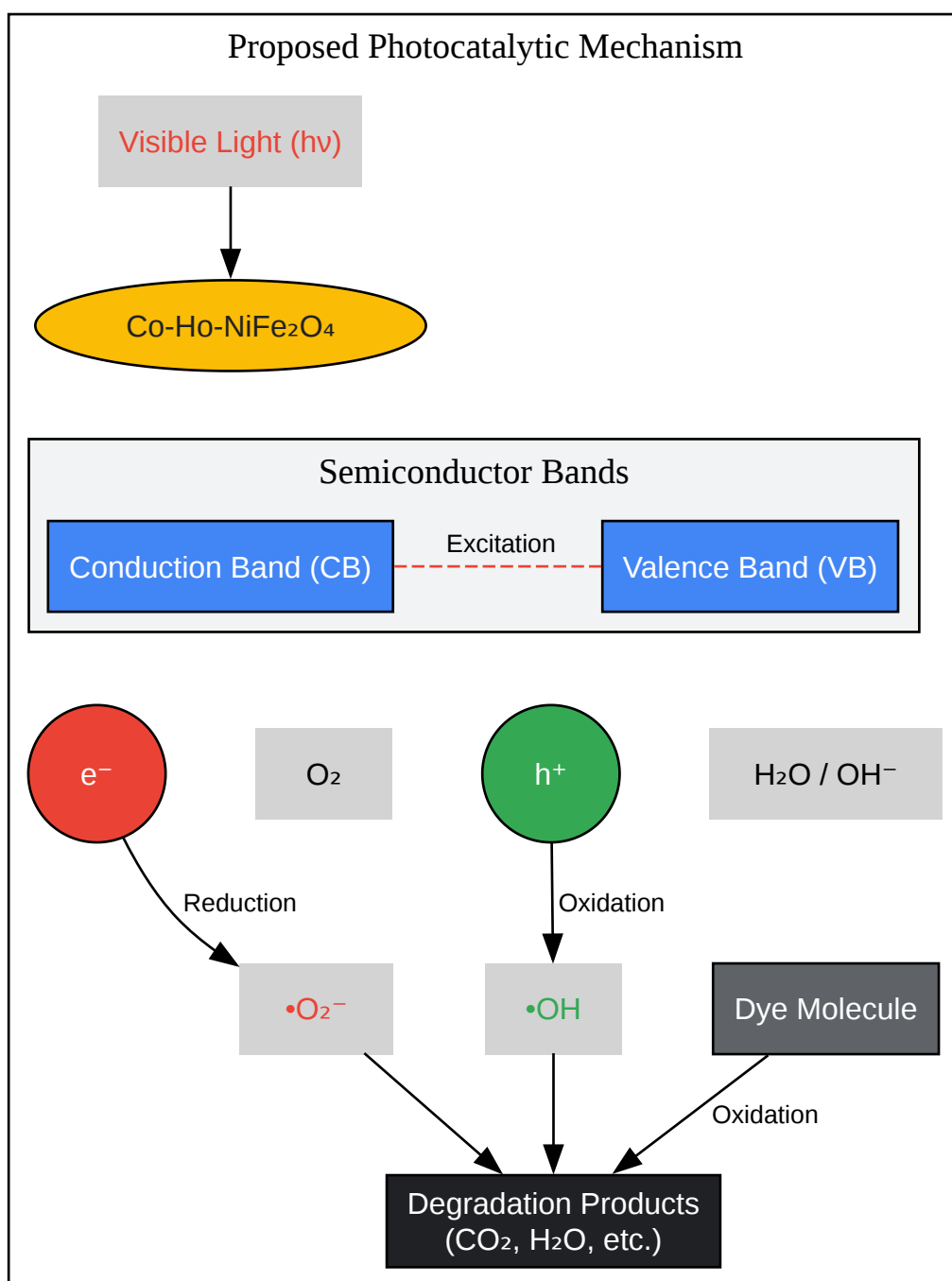
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Caption: Synthesis workflow for Co-Ho co-doped nickel ferrite nanoparticles.



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Caption: Experimental workflow for photocatalytic dye degradation.



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Caption: Mechanism of photocatalytic dye degradation by Co-Ho co-doped nickel ferrite.

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References

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- To cite this document: BenchChem. [Application of Co-Ho Co-doped Nickel Ferrite in Photocatalytic Dye Degradation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15489666#application-of-co-ho-co-doped-nickel-ferrite-in-photocatalytic-dye-degradation]

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